

Application Notes and Protocols: Dendritic Cell Pulsing with OVA Peptide (257-264) TFA

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Compound of Interest

Compound Name: OVA Peptide(257-264) TFA

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Introduction

Dendritic cells (DCs) are the most potent antigen-presenting cells (APCs) and play a crucial role in initiating and shaping adaptive immune responses. The process of "pulsing" DCs involves loading them ex vivo with specific antigens, which they then process and present to T cells. The ovalbumin (OVA) peptide 257-264 (SIINFEKL) is a well-characterized, immunodominant MHC class I-restricted epitope widely used in immunological research to study antigen presentation, T-cell activation, and the efficacy of immunotherapies.^{[1][2][3]} This document provides detailed protocols for pulsing bone marrow-derived dendritic cells (BMDCs) with OVA peptide (257-264) TFA, along with methods for assessing subsequent T-cell activation. The trifluoroacetate (TFA) salt is a common counter-ion from peptide synthesis and should be handled appropriately during peptide reconstitution.

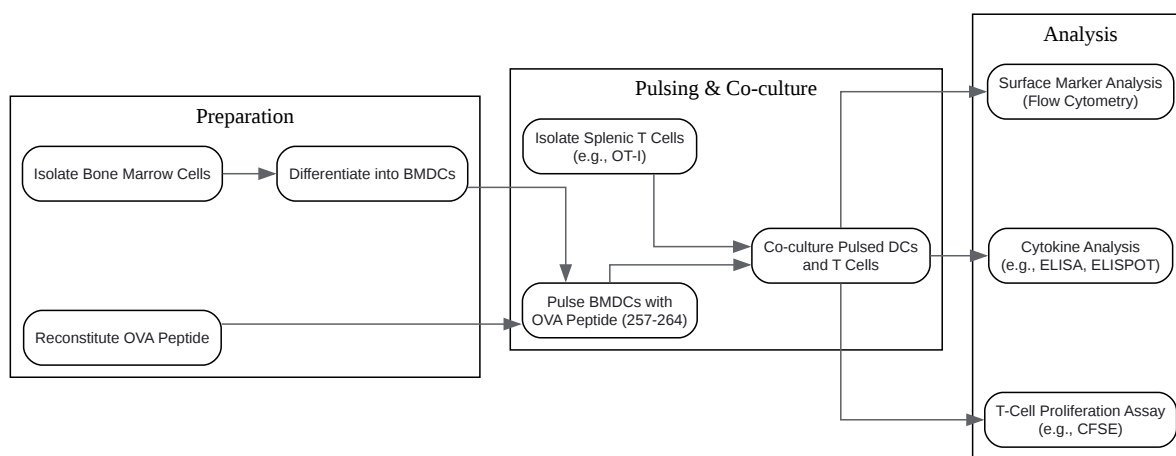
Core Applications

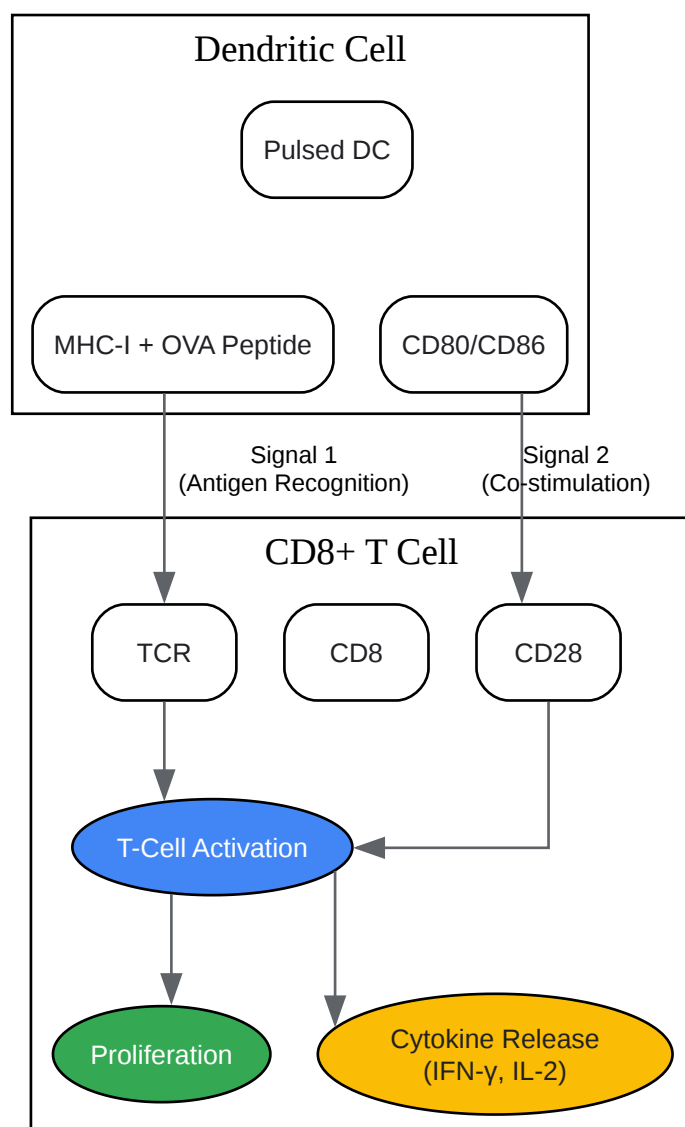
- T-cell Activation Assays: Studying the activation, proliferation, and cytokine release of OVA-specific CD8+ T cells (e.g., from OT-I transgenic mice).^{[4][5]}

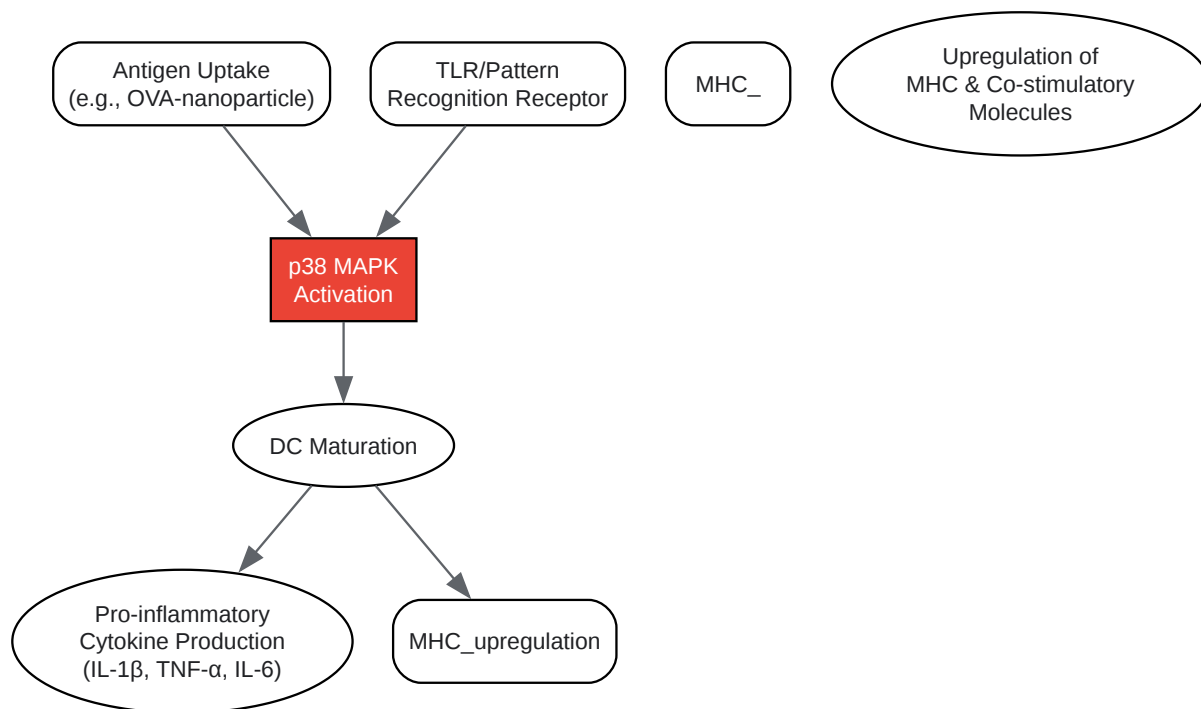
- Immunotherapy and Vaccine Development: Using peptide-pulsed DCs as a cellular vaccine to induce antigen-specific cytotoxic T lymphocyte (CTL) responses against tumors or infectious agents.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Adjuvant and Drug Screening: Evaluating the efficacy of novel adjuvants or immunomodulatory compounds on DC function and T-cell priming.[\[1\]](#)[\[9\]](#)
- Fundamental Immunology Research: Investigating the mechanisms of antigen processing and presentation by DCs.[\[10\]](#)[\[11\]](#)

Experimental Overview

The general workflow for dendritic cell pulsing with OVA peptide and subsequent analysis of T-cell activation involves several key stages.







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- [11. Peptide-loaded dendritic cells prime and activate MHC-class I-restricted T cells more efficiently than protein-loaded cross-presenting DC - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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